

# Propargite residue levels regulatory compliance

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## Compound Focus: Propargite

CAS No.: 2312-35-8

Cat. No.: S588211

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## Current Regulatory Status of Propargite

**Propargite** remains a registered pesticide in the United States and California for agricultural use against mites [1]. Regulatory bodies continuously evaluate pesticides, which can lead to changes in status or permitted residue levels.

The table below summarizes the current regulatory context in key regions:

Region / Organization	Regulatory Status & Context	Key Points & Recent Actions
<b>United States (EPA)</b>	Registered [1]. Subject to continuous evaluation and potential mitigation [2].	Pesticide registrations are periodically reviewed. A 2025 cancellation order for other pesticides illustrates ongoing regulatory activity [3].
<b>California (DPR)</b>	Registered; not listed as under reevaluation [1].	DPR actively monitors pesticide use, illnesses, and environmental residues to inform potential future actions [2].

Region / Organization	Regulatory Status & Context	Key Points & Recent Actions
European Union (EU)	Context on MRL setting process provided.	EU recently adopted regulations lowering MRLs for certain pesticides (e.g., clothianidin, thiamethoxam) based on <b>environmental grounds</b> , a relatively new approach [4]. This trend could influence future reviews of other chemicals.

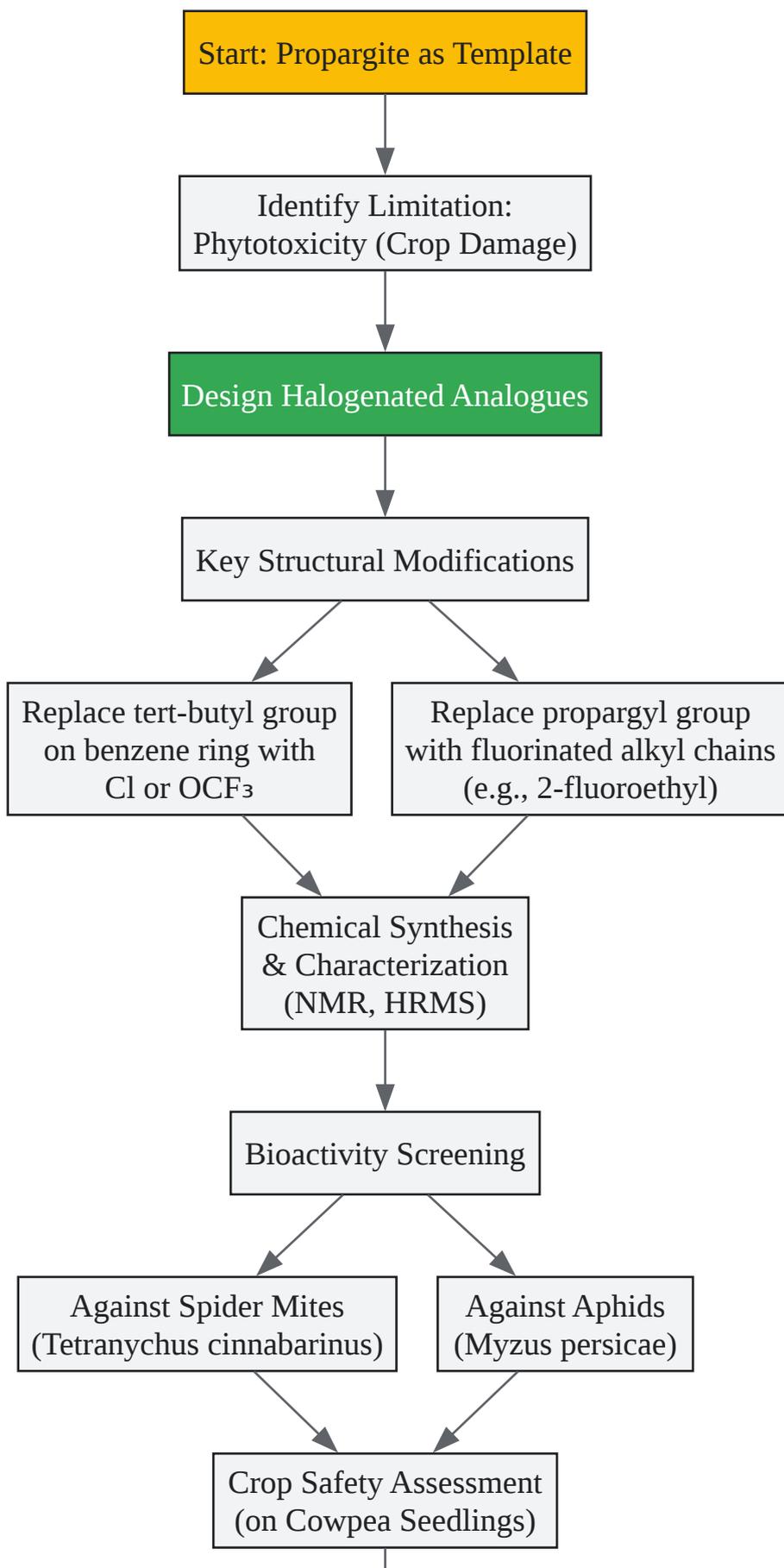
## Experimental Data on Novel Propargite Analogues

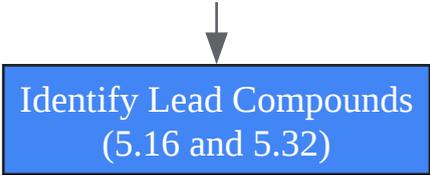
Recent scientific research focuses on modifying the **propargite** structure to overcome its limitations, particularly **phytotoxicity** (plant damage) [5]. The following table summarizes experimental data for two of the most promising new compounds compared to the original **propargite**.

Compound	Structural Modifications	Biological Activity (against <i>Tetranychus cinnabarinus</i> )	Key Experimental Findings
Propargite	Original structure	--	Known to cause phytotoxicity on certain crops, especially under high temperatures [5].

| **Compound 5.16** | Benzene ring: *tert*-butyl group replaced with chlorine or trifluoromethoxy. Alkyl chain: Propargyl group replaced with a 2-fluoroethyl group [5]. | LC<sub>50</sub>: **14.85 mg/L** [5] | Superior acaricidal activity; demonstrated **excellent crop safety** on cowpea seedlings [5]. | | **Compound 5.32** | Benzene ring: *tert*-butyl group replaced with chlorine or trifluoromethoxy. Alkyl chain: Propargyl group replaced with a 3,3,3-trifluoropropyl group [5]. | LC<sub>50</sub>: **14.32 mg/L** [5] | High acaricidal activity; also exhibited unusual **aphicidal activity**, which is rare for this chemical class [5]. |

The workflow below illustrates the process of creating and testing these novel compounds.





Identify Lead Compounds  
(5.16 and 5.32)

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## Detailed Experimental Protocol for Bioactivity Assessment

The experimental data in the table above was generated using the following standardized methodology [5]:

- **Chemical Synthesis & Characterization:** Target compounds were synthesized by reacting modified phenolic cyclohexanols with halogenated alkyl sulfonyl chlorides. All synthesized compounds were purified and characterized using:
  - **<sup>1</sup>H NMR & <sup>13</sup>C NMR Spectroscopy:** To confirm molecular structure.
  - **High-Resolution Mass Spectrometry (HRMS):** To verify elemental composition.
- **Bioactivity Screening (Lethal Concentration 50 - LC<sub>50</sub>):**
  - **Test Organisms:** Adult *Tetranychus cinnabarinus* (spider mite) and *Myzus persicae* (green peach aphid).
  - **Procedure:** A range of concentrations of the test compounds were applied. The mortality of the test organisms was recorded after a set period, and the LC<sub>50</sub> (concentration required to kill 50% of the test population) was calculated using statistical methods.
- **Crop Safety Assessment:**
  - **Test Plant:** Cowpea seedlings.
  - **Procedure:** The lead compounds were applied to seedlings under controlled conditions. Phytotoxicity was assessed by visually evaluating the plants for damage (like leaf scorching or wilting) compared to untreated controls.

## Key Insights for Researchers

- **Regulatory Trends:** The EU's move to lower MRLs based on environmental protection, not just dietary risk, signals a broader scope for future regulatory decisions that could affect many pesticides [4].
- **Innovation Pathway:** The research demonstrates that structural modification, particularly introducing halogens like fluorine and chlorine, is a viable strategy to enhance the safety and efficacy profile of existing pesticide chemistries [5].

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## References

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